Unveiling (+)-Puerol B 2”-O-glucoside: A Comprehensive Spectroscopic and Structural Elucidation Guide

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Compound of Interest

Compound Name: *(+)-Puerol B 2/-O-glucoside*

Cat. No.: *B570067*

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Abstract

(+)-Puerol B 2”-O-glucoside is a significant isoflavonoid glycoside, primarily isolated from the roots of Pueraria lobata (Kudzu), a plant with a rich history in traditional medicine.[1][2] The precise structural characterization of this molecule is fundamental for understanding its bioactivity and for the development of potential therapeutic applications. This in-depth technical guide provides a comprehensive overview of the spectral database for (+)-Puerol B 2”-O-glucoside, focusing on Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy. This document is intended to be an essential resource for researchers, scientists, and professionals in the fields of natural product chemistry, pharmacology, and drug development, offering both foundational knowledge and practical, field-proven insights into the structural elucidation of this complex natural product.

Introduction: The Chemical Significance of (+)-Puerol B 2”-O-glucoside

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(+)-Puerol B 2”-O-glucoside belongs to the puerol-type isoflavonoids, characterized by a unique five-membered lactone ring fused to a chromane moiety.[3] The defining feature of this specific compound is the attachment of a β-D-glucopyranosyl group at the 2”-position of the puerol B aglycone.[3] The stereochemistry of the chiral centers within the puerol B core and the glucose unit dictates its three-dimensional structure and, consequently, its biological function.

This guide will systematically detail the analytical methodologies and interpret the spectral data essential for the unambiguous identification and structural confirmation of (+)-Puerol B 2”-O-glucoside.

Molecular Identity and Physicochemical Properties

A foundational aspect of any chemical analysis is the confirmation of the molecule's basic physical and chemical properties.

Property	Value	Source
Molecular Formula	$C_{24}H_{26}O_{10}$	[4]
Molecular Weight	474.46 g/mol	[4]
IUPAC Name	(5R)-4-[2-(β-D-Glucopyranosyloxy)-4-methoxyphenyl]-5-[(4-hydroxyphenyl)methyl]-2(5H)-furanone	[3]
CAS Number	868409-19-2	[2]

Mass Spectrometry Analysis: Unraveling the Molecular Mass and Fragmentation

Mass spectrometry is a cornerstone technique for determining the molecular weight and obtaining structural information through fragmentation analysis.[1] Electrospray Ionization (ESI) is a soft ionization technique particularly well-suited for analyzing polar, non-volatile molecules like isoflavonoid glycosides.[5]

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Experimental Protocol: ESI-MS

A typical workflow for the ESI-MS analysis of (+)-Puerol B 2”-O-glucoside is as follows:

- Sample Preparation: A dilute solution of the purified compound is prepared in a suitable solvent, typically methanol or acetonitrile, often with the addition of a small percentage of formic acid to promote protonation.
- Instrumentation: A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument, is used to acquire the data.
- Ionization Mode: Positive ion mode ($[M+H]^+$) is commonly employed for isoflavonoid glycosides.
- Data Acquisition: Full scan MS spectra are acquired to determine the accurate mass of the molecular ion. Tandem MS (MS/MS) experiments are then performed to induce fragmentation and elucidate the structure.

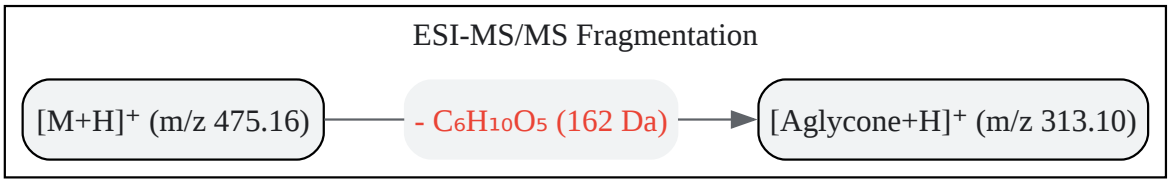
Data Interpretation: Expected Mass Spectrum

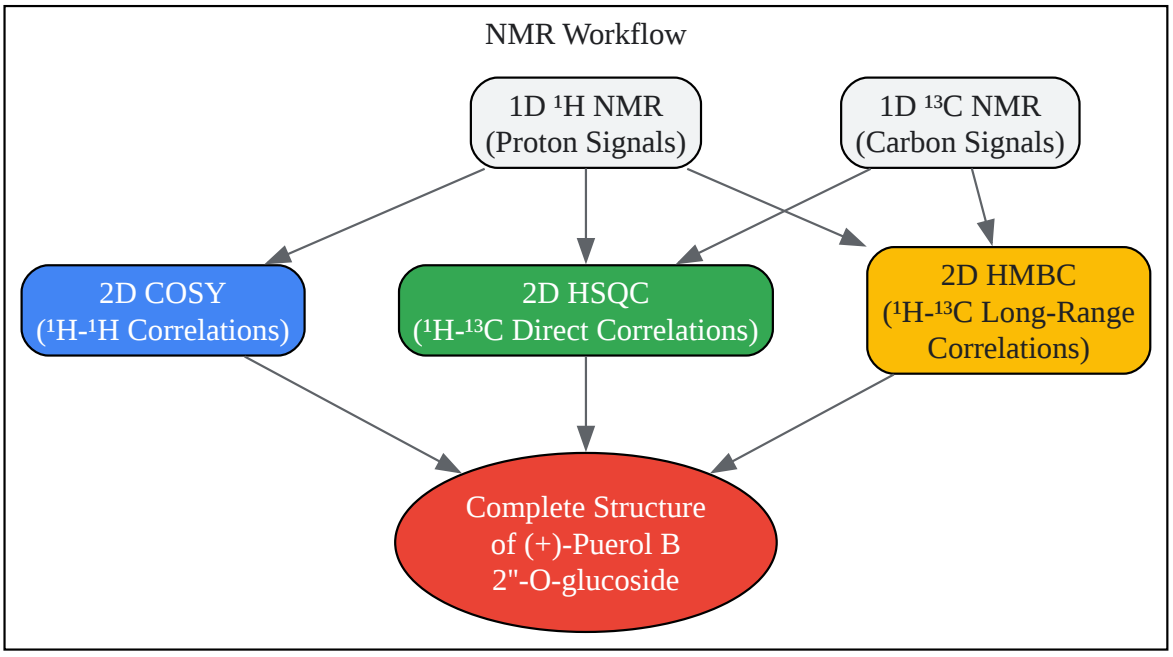
Based on high-resolution ESI-MS data for the enantiomer, (-)-puerol B-2-O-glucopyranoside, the following is expected for the positive ion mode spectrum of (+)-Puerol B 2”-O-glucoside:[6]

- Molecular Ion: A prominent peak corresponding to the protonated molecule $[M+H]^+$ is anticipated at m/z 475.15987.
- Key Fragmentation: In tandem MS (MS/MS) experiments, the most characteristic fragmentation of O-glycosides is the cleavage of the glycosidic bond.[3] This results in the neutral loss of the glucose moiety (162 Da). Therefore, a significant fragment ion corresponding to the protonated aglycone (Puerol B) would be observed at m/z 313.0970.

The fragmentation pathway can be visualized as follows:

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